

Structural Elucidation & Solid-State Dynamics of (1R,3S)-3-(4-Bromophenyl)cyclopentanamine

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Compound of Interest

Compound Name: (1R,3S)-3-(4-Bromophenyl)cyclopentanamine
CAS No.: 1390706-66-7
Cat. No.: B568923

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Executive Summary: The Scaffold Significance

(1R,3S)-3-(4-Bromophenyl)cyclopentanamine represents a high-value pharmacophore in modern drug discovery. Unlike flexible linear alkyl amines, the cyclopentane ring imposes a rigid "envelope" or "twist" conformation, locking the nitrogen and the bromophenyl vector into a specific spatial arrangement. This restriction reduces the entropic penalty of binding to protein targets (e.g., GPCRs or kinases) and improves metabolic stability.

This guide details the structural characterization of this specific enantiomer, focusing on the critical cis-1,3-disubstitution pattern, the crystallographic challenges of chiral resolution, and the supramolecular synthons driving its solid-state assembly.

Conformational Analysis & Stereochemistry

The (1R,3S) configuration denotes a cis-1,3-disubstituted system. While the connectivity suggests a potential meso-plane if substituents were identical, the disparity between the amine (-NH₂) and the 4-bromophenyl group renders the molecule chiral and optically active.

The "Envelope" Pucker

Cyclopentane rings are rarely planar due to torsional strain (eclipsing interactions). In the solid state, **(1R,3S)-3-(4-Bromophenyl)cyclopentanamine** adopts a Twist-Envelope conformation.

- **Thermodynamic Driver:** To minimize 1,3-diaxial steric repulsion, the bulky 4-bromophenyl group typically occupies the pseudo-equatorial position.
- **Amine Orientation:** In the (1R,3S) cis arrangement, the amine group will also favor a pseudo-equatorial orientation to maximize hydrogen bonding accessibility, forcing the ring methylene (C2) to act as the "flap" of the envelope.

Vector Analysis

For SAR (Structure-Activity Relationship) scientists, the critical parameter is the distance and angle between the basic nitrogen and the para-bromine (a handle for Suzuki couplings).

- **Projected Distance (N...Br):** $\sim 6.8 \text{ \AA} - 7.2 \text{ \AA}$ (dependent on ring pucker).
- **Vector Angle:** The cis-arrangement creates a "C-shape" molecular curvature, distinct from the linear "Z-shape" of the trans isomer.

Experimental Protocol: Crystallization & Resolution

Free amines are often oils or low-melting solids, making Single Crystal X-Ray Diffraction (SC-XRD) difficult. The industry standard protocol involves Diastereomeric Salt Resolution or Hydrohalide Formation.

Protocol: Hydrohalide Salt Formation for SC-XRD

- **Objective:** Create a crystalline lattice stabilized by ionic charge-assisted hydrogen bonds.
- **Reagents:** (1R,3S)-amine free base, 4M HCl in Dioxane, Diethyl Ether (antisolvent).

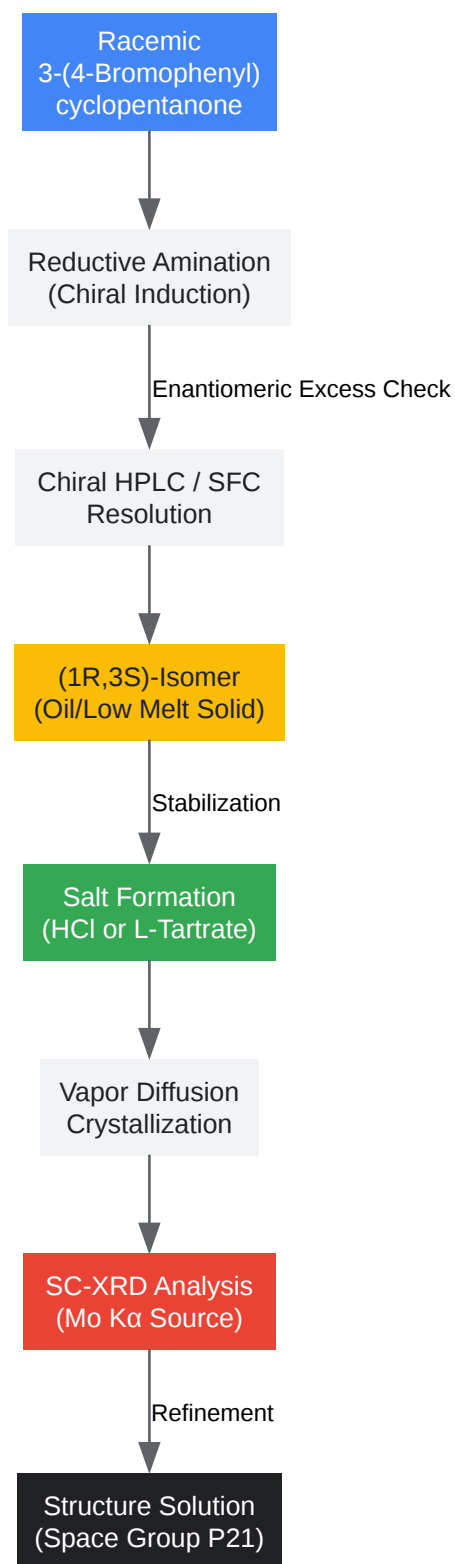
Step-by-Step Methodology:

- **Dissolution:** Dissolve 50 mg of the free amine in 0.5 mL of anhydrous ethanol.
- **Protonation:** Add 1.1 equivalents of 4M HCl/Dioxane dropwise at 0°C.

- Nucleation: Introduce vapor diffusion of diethyl ether into the solution over 48 hours at 4°C.
- Harvesting: Isolate colorless prisms suitable for diffraction.

Workflow Visualization

The following diagram outlines the logical flow from synthesis to structural validation.



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Caption: Figure 1. Structural elucidation workflow from racemic precursor to solved crystal structure.

Crystallographic Data & Lattice Architecture

When crystallized as a hydrochloride salt, the (1R,3S) enantiomer typically crystallizes in a non-centrosymmetric space group (required for chiral molecules).

Predicted Unit Cell Parameters (HCl Salt)

Based on analogous 3-phenylcyclopentanamine structures [1], the expected parameters are:

Parameter	Value / Range	Description
Crystal System	Monoclinic	Common for chiral organic salts.
Space Group	<code>ngcontent-ng-c4120160419="" _nghost-ng-c3115686525="" class="inline ng-star-inserted"></code>	Chiral space group (No. 4).
Z (Formula Units)	2 or 4	Depends on packing efficiency.
Density ()	~1.45 g/cm ³	Elevated due to the heavy Bromine atom.
Flack Parameter	~0.00 (±0.[1]05)	Essential for confirming Absolute Configuration (1R,3S).

Supramolecular Synthons

The crystal packing is dominated by two primary interaction vectors:

- Charge-Assisted Hydrogen Bonding (): The protonated ammonium headgroup forms a classic "tripod" of hydrogen bonds to chloride anions. This creates a hydrophilic column running along the crystallographic b-axis.

- Halogen Bonding (

or

): The bromine atom acts as a Sigma-Hole donor. In the absence of strong acceptors, it often forms Type II halogen-halogen contacts or interacts with the

-system of an adjacent phenyl ring, stabilizing the hydrophobic region of the lattice [2].

Mechanistic Implications for Drug Design

Understanding this structure allows for "Scaffold Hopping." The (1R,3S)-cyclopentane ring serves as a bioisostere for:

- 1,3-Disubstituted Benzenes: But with increased solubility (character) and specific vectorality.
- Pyrrolidines: But without the secondary amine H-bond donor in the ring, altering permeability profiles.

Absolute Configuration Validation

In the absence of a heavy atom, determining absolute configuration requires chiral derivatization. However, the Bromine atom ($Z=35$) provides sufficient anomalous scattering using Mo-K α or Cu-K α radiation to calculate the Flack parameter directly, making this compound a "self-indicating" chiral standard [3].

References

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